

Technical Guide: Tributylaluminum (TBA) - Properties, Handling, and Applications

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Compound of Interest

Compound Name: Aluminum, tributyl-

Cat. No.: B072995

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of tributylaluminum (TBA), a versatile and highly reactive organoaluminum compound. The information presented herein is intended for professionals in research and development who require a comprehensive understanding of TBA's properties, safe handling procedures, and its application in chemical synthesis, particularly in polymerization reactions.

Core Properties of Tributylaluminum

Tributylaluminum is a pyrophoric liquid, meaning it can ignite spontaneously upon contact with air. It is a powerful reducing agent and a key component in Ziegler-Natta catalyst systems. Its fundamental properties are summarized below.

Property	Value	Citation(s)
Chemical Formula	$C_{12}H_{27}Al$	[1][2][3][4][5][6]
Molecular Weight	198.32 g/mol	[2][3][5]
Appearance	Colorless to light-yellow liquid	[2][5]
Density	0.823 g/mL at 20 °C	[2]
Boiling Point	110 °C at 0.4 kPa	[2]
CAS Number	1116-70-7	[1][2][3][4]

Experimental Protocols

Safe Handling and Storage of Tributylaluminum

Due to its pyrophoric and reactive nature, strict safety protocols must be followed when handling tributylaluminum. It is crucial to work in an inert atmosphere, typically within a glovebox or under a flow of dry, inert gas such as nitrogen or argon.

Personal Protective Equipment (PPE):

- Flame-resistant lab coat
- Chemical-resistant gloves (e.g., neoprene or butyl rubber)
- Tightly fitting safety goggles or a face shield

Storage:

- Store in a tightly sealed container under an inert atmosphere.
- Keep in a cool, dry, and well-ventilated area away from sources of ignition and moisture.
- Never store in containers with plastic caps through which it can leak over time.[6]

Spill and Emergency Procedures:

- In case of a small spill, it can be covered with a dry, non-reactive absorbent material such as sand or vermiculite.
- DO NOT use water or carbon dioxide extinguishers on a tributylaluminum fire, as it reacts violently with water.[6] Use a dry chemical powder (Class D) extinguisher.
- In case of skin contact, immediately flush the affected area with copious amounts of water and seek medical attention.

Application in Ziegler-Natta Polymerization of Ethylene

Tributylaluminum serves as a crucial co-catalyst in Ziegler-Natta polymerization, a method used to produce polyolefins like polyethylene. The following is a generalized experimental

protocol for the polymerization of ethylene.

Materials:

- Titanium tetrachloride (TiCl_4) as the catalyst
- Tributylaluminum (TBA) as the co-catalyst
- High-purity ethylene gas
- Anhydrous heptane or a similar inert solvent
- A jacketed glass reactor equipped with a mechanical stirrer, temperature control, and gas inlet/outlet

Procedure:

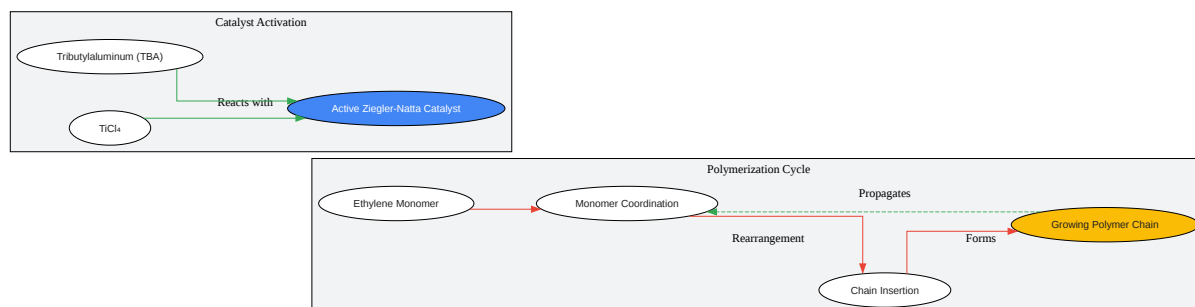
- Reactor Preparation: The reactor is thoroughly dried and purged with dry nitrogen to remove all traces of air and moisture.
- Catalyst and Co-catalyst Introduction:
 - Anhydrous heptane is introduced into the reactor.
 - A specific molar ratio of TBA to TiCl_4 is crucial for catalyst activity and is typically in the range of 2:1 to 10:1. The desired amount of TBA solution is added to the reactor.
 - The TiCl_4 solution is then slowly added to the reactor containing the TBA and solvent. The mixture is stirred for a set period to allow for the formation of the active catalyst complex.
- Polymerization:
 - The reactor is heated to the desired polymerization temperature, typically between 50-80°C.
 - Ethylene gas is then introduced into the reactor at a constant pressure.

- The polymerization is allowed to proceed for a predetermined time, during which the consumption of ethylene is monitored.
- Termination and Product Isolation:
 - The ethylene feed is stopped, and the reaction is quenched by the addition of an alcohol, such as isopropanol, to deactivate the catalyst.
 - The resulting polymer precipitates as a solid.
 - The polymer is then filtered, washed with the quenching agent and a suitable solvent to remove any catalyst residues, and dried under vacuum.

Logical Workflow and Diagrams

Ziegler-Natta Polymerization Pathway

The following diagram illustrates the key stages of Ziegler-Natta polymerization, from catalyst activation to chain propagation.



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Caption: Ziegler-Natta polymerization workflow.

This guide provides a foundational understanding of tributylaluminum for professionals in scientific research and development. Given the hazardous nature of this compound, it is imperative to consult comprehensive safety data sheets and established laboratory safety protocols before its use.

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